

Spectroscopic Profile of N-tert-Butyl-4-methoxybenzamide: A Technical Guide

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Compound of Interest

Compound Name: *N-tert-Butyl-4-methoxybenzamide*

CAS No.: 19486-73-8

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This guide provides an in-depth analysis of the spectroscopic data for **N-tert-Butyl-4-methoxybenzamide** (C₁₂H₁₇NO₂), a substituted aromatic amide. Designed for researchers and professionals in chemical synthesis and drug development, this document synthesizes nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data to provide a comprehensive characterization of the molecule. The discussion emphasizes the causal relationships between molecular structure and spectral features, ensuring a thorough understanding for unambiguous identification and quality control.

Structural and Spectroscopic Overview

N-tert-Butyl-4-methoxybenzamide is characterized by a central benzamide core. The aromatic ring is para-substituted with an electron-donating methoxy group (-OCH₃) and an electron-withdrawing N-tert-butylcarboxamide group (-C(O)NHC(CH₃)₃). This specific arrangement of functional groups creates a distinct and predictable spectroscopic signature, which is crucial for its identification and differentiation from related isomers and impurities. The following sections dissect the data from primary spectroscopic techniques, linking empirical observations to the underlying molecular framework.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the cornerstone for determining the carbon-hydrogen framework of organic molecules. For **N-tert-Butyl-4-methoxybenzamide**, both ^1H and ^{13}C NMR provide unambiguous evidence for its structure. The spectra were acquired in deuterated chloroform (CDCl_3), and chemical shifts are reported relative to the residual solvent signals.^[1]

Proton (^1H) NMR Analysis

The ^1H NMR spectrum is characterized by five distinct signals, each corresponding to a unique proton environment in the molecule. The integration of these signals confirms the proton count for each group.

Causality and Interpretation:

- **Aromatic Protons (δ 7.67 & 6.88 ppm):** The para-substitution pattern on the benzene ring results in a classic AA'BB' spin system, which appears as two distinct doublets. The protons ortho to the electron-withdrawing amide group (H-2, H-6) are deshielded and appear downfield at 7.67 ppm. Conversely, the protons ortho to the electron-donating methoxy group (H-3, H-5) are shielded and appear upfield at 6.88 ppm. The coupling constant of $J = 8.8$ Hz is characteristic of ortho-coupling between adjacent aromatic protons.^[1]
- **Amide Proton (δ 5.89 ppm):** The N-H proton signal appears as a broad singlet. Its chemical shift can be variable and is dependent on factors like concentration and solvent due to hydrogen bonding.
- **Methoxy Protons (δ 3.82 ppm):** The three protons of the methoxy group are chemically equivalent and do not couple with other protons, resulting in a sharp singlet at 3.82 ppm.^[1]
- **tert-Butyl Protons (δ 1.45 ppm):** The nine protons of the tert-butyl group are equivalent due to free rotation around the C-C bonds. This high degree of symmetry results in a sharp, intense singlet at 1.45 ppm.^[1]

Table 1: ^1H NMR Spectroscopic Data (400 MHz, CDCl_3)

Chemical Shift (δ) ppm	Multiplicity	Integration	Coupling Constant (J) Hz	Assignment
7.67	Doublet	2H	8.8	Ar-H (ortho to C=O)
6.88	Doublet	2H	8.8	Ar-H (ortho to OCH ₃)
5.89	Broad Singlet	1H	-	N-H
3.82	Singlet	3H	-	-OCH ₃
1.45	Singlet	9H	-	-C(CH ₃) ₃

Carbon-13 (¹³C) NMR Analysis

The ¹³C NMR spectrum confirms the carbon skeleton of the molecule, showing all eight unique carbon environments as predicted by its structure.

Causality and Interpretation:

- Amide Carbonyl (δ 166.4 ppm): The carbonyl carbon of the amide is the most deshielded carbon in the spectrum due to the strong electron-withdrawing effect of the adjacent oxygen and nitrogen atoms.^[1]
- Aromatic Carbons (δ 161.8 - 113.5 ppm): The C-4 carbon attached to the methoxy group is highly deshielded (161.8 ppm) due to the oxygen's electronegativity. The C-1 carbon (ipso to the amide) is found at 128.4 ppm. The carbons ortho to the amide (C-2, C-6) appear at 128.1 ppm, while the carbons ortho to the methoxy group (C-3, C-5) are significantly shielded, appearing at 113.5 ppm.^[1]
- Methoxy Carbon (δ 55.3 ppm): The carbon of the methoxy group appears at a typical chemical shift for an sp³-hybridized carbon attached to an oxygen atom.^[1]
- tert-Butyl Carbons (δ 51.4 & 28.9 ppm): The quaternary carbon of the tert-butyl group appears at 51.4 ppm, while the three equivalent methyl carbons give a strong signal at 28.9 ppm.^[1]

Table 2: ^{13}C NMR Spectroscopic Data (100 MHz, CDCl_3)

Chemical Shift (δ) ppm	Assignment
166.4	C=O (Amide)
161.8	C-4 (Ar-C-OCH ₃)
128.4	C-1 (Ar-C-C=O)
128.1	C-2, C-6 (Ar-CH)
113.5	C-3, C-5 (Ar-CH)
55.3	-OCH ₃
51.4	-C(CH ₃) ₃
28.9	-C(CH ₃) ₃

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by detecting the vibrational frequencies of its bonds. The spectrum of **N-tert-Butyl-4-methoxybenzamide**, typically recorded using a KBr pellet, shows characteristic absorption bands that confirm the presence of the amide and aromatic functionalities.^[1]

Causality and Interpretation:

- **N-H Stretch (3330 cm^{-1}):** This sharp, strong absorption is characteristic of the N-H stretching vibration in a secondary amide. Its position indicates some degree of hydrogen bonding in the solid state.^[1]
- **C=O Stretch (1646 cm^{-1}):** This very strong and sharp band, known as the Amide I band, is definitive for the carbonyl group of the amide. Its frequency is slightly lowered from a typical ketone due to resonance with the nitrogen lone pair.^[1]
- **Aromatic C=C Stretches ($\sim 1600\text{-}1450\text{ cm}^{-1}$):** Multiple sharp bands in this region correspond to the stretching vibrations of the carbon-carbon bonds within the benzene ring.

- C-O Stretch ($\sim 1250\text{ cm}^{-1}$): A strong band in this region is indicative of the aryl-alkyl ether C-O stretching vibration of the methoxy group.

Table 3: Key IR Absorption Bands (KBr Pellet)

Wavenumber (ν_{max}) cm^{-1}	Intensity	Assignment
3330	Strong, Sharp	N-H Stretch
1646	Very Strong, Sharp	C=O Stretch (Amide I)

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. While a specific spectrum for **N-tert-Butyl-4-methoxybenzamide** is not publicly available, its fragmentation under Electron Ionization (EI) can be reliably predicted based on its structure and data from analogous compounds. The molecular weight of the compound is 207.27 g/mol .

Predicted Fragmentation Pattern:

- Molecular Ion ($\text{M}^{+\bullet}$, m/z 207): The parent ion peak is expected at m/z 207, corresponding to the molecular weight of the compound.
- Base Peak (m/z 135): The most stable fragment, and likely the base peak, would result from the cleavage of the N-C(tert-butyl) bond to form the 4-methoxybenzoyl cation. This fragment is highly stabilized by resonance.
- Loss of Methyl Radical (m/z 192): A peak corresponding to $[\text{M}-15]^+$ would arise from the loss of a methyl radical from the tert-butyl group.
- tert-Butyl Cation (m/z 57): The formation of the stable tertiary tert-butyl cation is another highly probable fragmentation pathway.

Table 4: Predicted Key Fragments in EI-MS

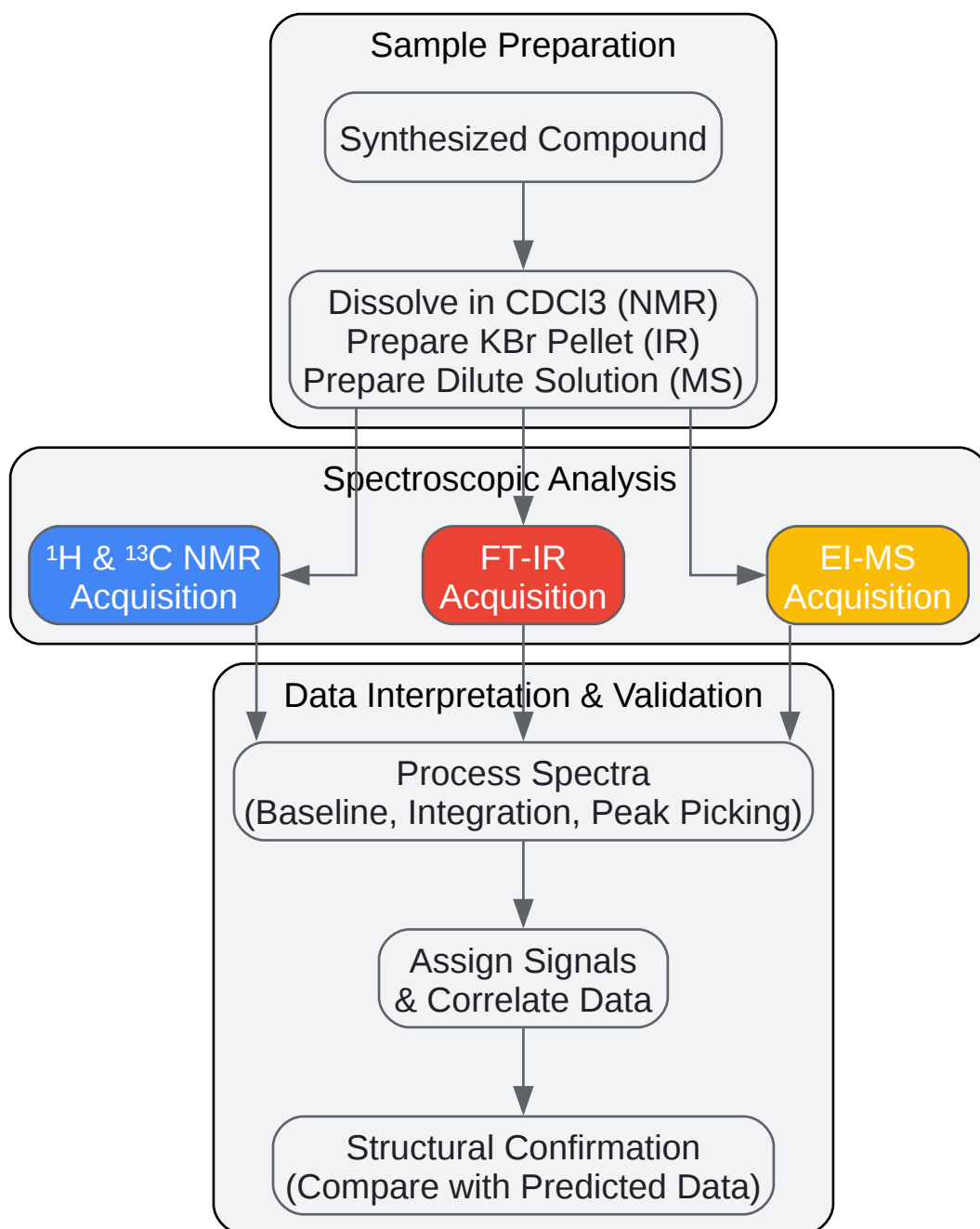
m/z	Predicted Fragment Ion
207	$[\text{C}_{12}\text{H}_{17}\text{NO}_2]^+\bullet$ (Molecular Ion)
192	$[\text{M} - \text{CH}_3]^+$
135	$[\text{CH}_3\text{OC}_6\text{H}_4\text{CO}]^+$ (4-methoxybenzoyl cation)
57	$[\text{C}(\text{CH}_3)_3]^+$ (tert-butyl cation)

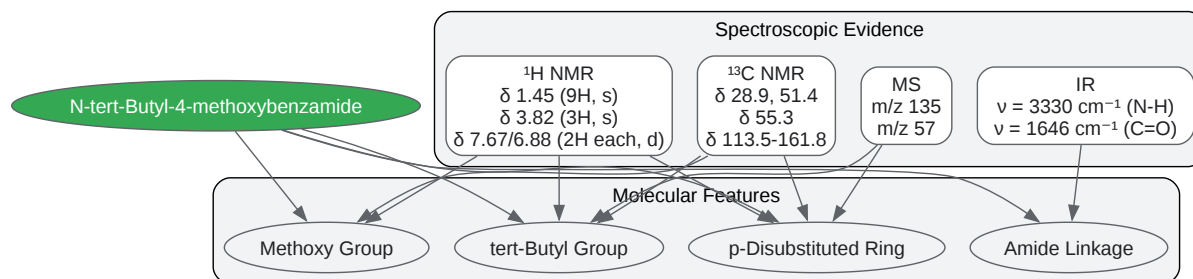
Experimental Protocols & Workflows

To ensure data integrity and reproducibility, standardized protocols must be followed.

General Sample Characterization Workflow

The following diagram illustrates a self-validating workflow for the comprehensive spectroscopic analysis of a synthesized sample of **N-tert-Butyl-4-methoxybenzamide**.





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